

# Adenine-13C: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Adenine-13C

Cat. No.: B3332080

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Adenine-13C**, a stable isotope-labeled version of the purine nucleobase adenine. While the isotopic label does not significantly alter the chemical properties, it is crucial to handle this compound with the same precautions as unlabeled adenine due to its potential health hazards. This document outlines the physical and chemical properties, toxicological data, and detailed protocols for safe use, storage, and disposal.

## Chemical and Physical Properties

**Adenine-13C** is a white to off-white crystalline powder. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> <sup>13</sup> CH <sub>5</sub> N <sub>5</sub>	[1][2]
Molecular Weight	136.12 g/mol	[1][2][3]
Melting Point	>360 °C (decomposes)	
Solubility	Soluble in DMSO (12.5 mg/mL with heating), slightly soluble in water (1.03 g/L at 25°C). Physical methods such as vortexing, ultrasound, or using a hot water bath can aid in dissolution.	
log KOW (Octanol-Water Partition Coefficient)	-0.1 (at 20°C)	

## Toxicological Information

Adenine is classified as toxic if swallowed. The primary health hazards are associated with ingestion and potential irritation upon contact.

Hazard	Description	Reference
Acute Oral Toxicity	Toxic if swallowed. The LD50 (oral, rat) is 227 mg/kg. Symptoms may include convulsions, muscle weakness, and respiratory changes.	
Skin Corrosion/Irritation	May cause skin irritation.	
Serious Eye Damage/Irritation	May cause eye irritation.	
Respiratory/Skin Sensitization	Not classified as a sensitizer.	
Germ Cell Mutagenicity	Not classified as a mutagen.	
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, ACGIH, or OSHA.	
Reproductive Toxicity	No information available.	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory tract irritation.	
Specific Target Organ Toxicity (Repeated Exposure)	No known effects.	

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is essential to minimize exposure risk.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to prevent the formation and inhalation of dust or aerosols.

### Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear suitable chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Gloves should be inspected before use and disposed of properly after handling the material.
- **Skin and Body Protection:** Wear a lab coat and ensure that skin is not exposed. In cases of potential significant exposure, a complete suit protecting against chemicals may be necessary.
- **Respiratory Protection:** If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator (e.g., N99 or P2).

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **Adenine-13C** is handled.
- Wash hands thoroughly after handling the product and before breaks.
- Take off contaminated clothing immediately.

## Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of the compound and ensuring environmental safety.

### Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent moisture absorption.
- Store locked up or in an area accessible only to authorized personnel.
- For long-term stability, especially in solution, store at -20°C or -80°C, protected from light and under a nitrogen atmosphere. Specific storage recommendations from the supplier should be followed.

## Disposal

- Adenine and its derivatives should be disposed of as hazardous waste.
- Do not allow the product to enter drains or waterways.
- Dispose of the substance and its container in accordance with all applicable local, regional, national, and international regulations.
- Uncleaned containers should be treated as the product itself.

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures.

### Accidental Release

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection, to avoid dust inhalation and contact with the substance.
- **Containment and Cleaning:** Prevent further leakage or spillage if safe to do so. Cover drains to prevent entry into the sewer system. Carefully sweep up the spilled material without creating dust and place it in a suitable, labeled container for disposal. Clean the affected area thoroughly.

### First Aid Measures

- **If Swallowed:** Immediately call a poison center or doctor. Rinse mouth with water. Do not induce vomiting unless directed to do so by medical personnel.
- **If Inhaled:** Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist.
- **In Case of Skin Contact:** Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. Seek medical advice if irritation develops.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.

# Experimental Protocols: Example of Metabolic Labeling

The following is a generalized protocol for a metabolic labeling experiment using **Adenine-13C**. This should be adapted based on the specific cell line, experimental goals, and laboratory conditions.

Objective: To trace the incorporation of adenine into nucleic acids (DNA/RNA) in a cell culture system.

Materials:

- **Adenine-13C**
- Cell culture medium appropriate for the cell line
- Cultured cells
- Sterile, DNase/RNase-free water or DMSO for stock solution preparation
- Standard cell culture equipment (incubator, biosafety cabinet, etc.)
- Equipment for nucleic acid extraction and analysis (e.g., LC-MS)

Methodology:

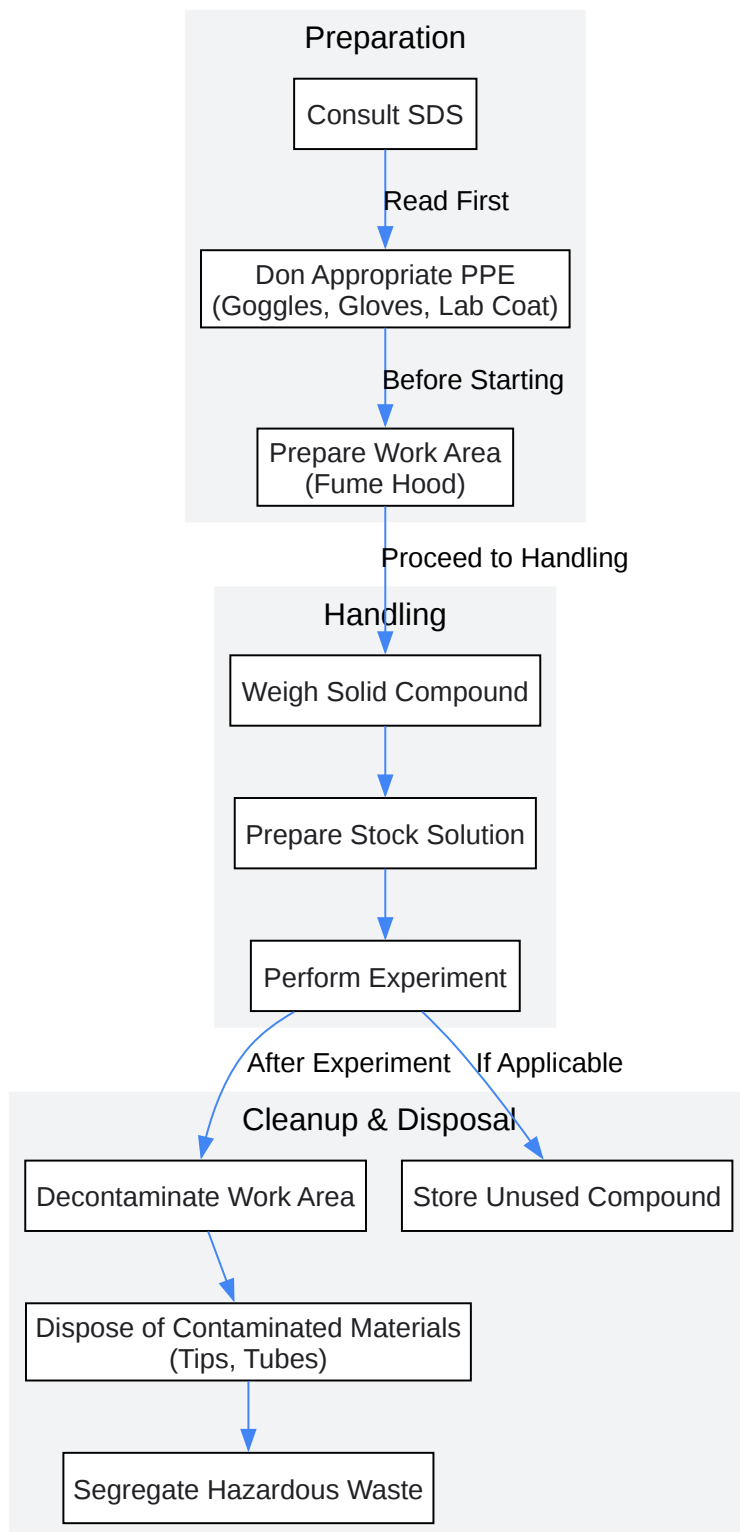
- Stock Solution Preparation:
  - Under sterile conditions in a chemical fume hood, prepare a stock solution of **Adenine-13C**. For example, dissolve a known quantity in sterile DMSO to create a 10 mM stock solution.
  - Store the stock solution at -20°C or -80°C, protected from light.
- Cell Seeding:
  - Seed cells in appropriate culture plates or flasks at a density that will allow for logarithmic growth during the labeling period.

- Allow cells to adhere and resume growth (typically 24 hours).
- Labeling:
  - Prepare the labeling medium by supplementing the normal growth medium with the desired final concentration of **Adenine-13C** (e.g., 10  $\mu$ M). This concentration may need to be optimized.
  - Remove the existing medium from the cells and replace it with the labeling medium.
  - Incubate the cells for the desired period (e.g., 2, 4, 8, 12, 24 hours) to allow for the incorporation of the labeled adenine into newly synthesized nucleic acids.
- Cell Harvesting and Nucleic Acid Extraction:
  - After the labeling period, wash the cells with ice-cold phosphate-buffered saline (PBS) to remove any unincorporated **Adenine-13C**.
  - Harvest the cells using a standard method (e.g., trypsinization, cell scraping).
  - Extract DNA and/or RNA using a commercial kit or a standard protocol (e.g., phenol-chloroform extraction).
- Sample Analysis:
  - Digest the extracted nucleic acids into individual nucleosides.
  - Analyze the nucleoside mixture using a sensitive analytical technique such as Liquid Chromatography-Mass Spectrometry (LC-MS) to quantify the incorporation of **Adenine-13C**.

## Visualizations

## Safe Handling Workflow

## Safe Handling Workflow for Adenine-13C



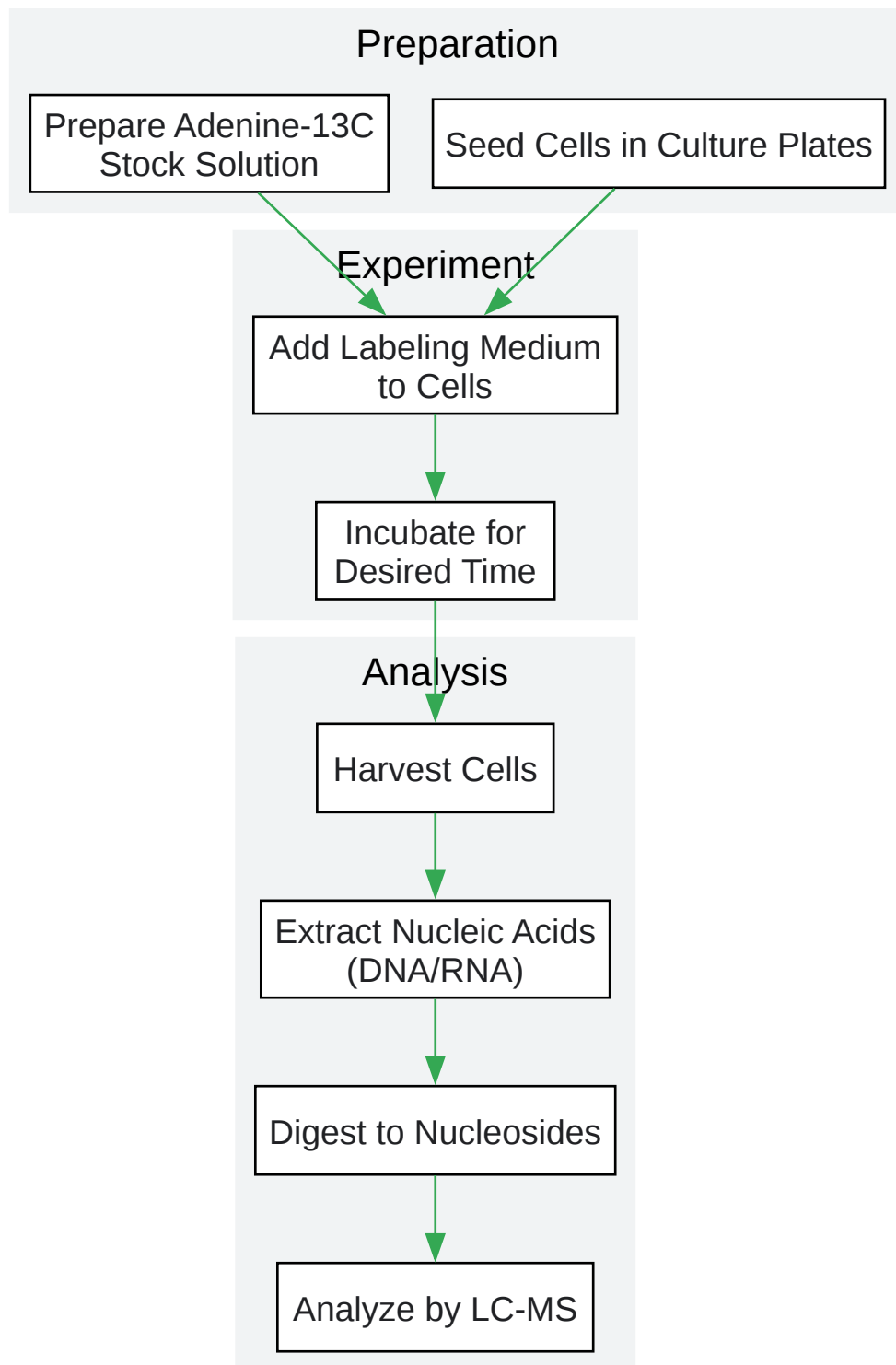
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Caption: Workflow for the safe handling of **Adenine-13C** from preparation to disposal.



## Experimental Workflow: Metabolic Labeling

### Experimental Workflow for Metabolic Labeling



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